

# Proper Disposal of SW-100: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: SW-100

Cat. No.: B611082

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For the safe and compliant disposal of **SW-100**, a flammable and hazardous substance, it is imperative that laboratory personnel adhere to strict protocols. This guide provides essential information on the proper handling and disposal of Splice Wash **SW-100**, a common cleaning solvent in research and development settings.

Due to the varied nature of products labeled "**SW-100**," this document specifically addresses the disposal of Splice Wash **SW-100**, a product identified as a flammable liquid containing solvent naphtha. Procedures for other substances also designated as **SW-100**, such as certain lubricants or inks, may differ significantly. Always refer to the specific Safety Data Sheet (SDS) for the product in use.

## Key Quantitative Data for Disposal

A thorough understanding of the physical and chemical properties of Splice Wash **SW-100** is crucial for its safe disposal. The following table summarizes key data points relevant to waste management.

Property	Value	Citation
Physical State	Thin, light-colored liquid	[1]
Odor	Hydrocarbon	[1]
Flash Point	12°C	[2]
Specific Gravity	0.75	[2]
Hazard Classifications	Flammable Liquid (Category 2), Skin Irritant (Category 2), Aspiration Hazard (Category 1), May cause drowsiness or dizziness, Toxic to aquatic life with long lasting effects.	[3]

## Detailed Disposal Protocol

The disposal of Splice Wash **SW-100** must be conducted in a manner that ensures the safety of personnel and the protection of the environment. The following step-by-step protocol should be strictly followed.

Personnel Protective Equipment (PPE) Required:

- Eye Protection: Safety glasses with side shields or chemical splash goggles.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Body Protection: Lab coat or other protective clothing.
- Respiratory Protection: Use in a well-ventilated area. If ventilation is inadequate, a NIOSH/MSHA-approved organic vapor respirator may be required.[4]

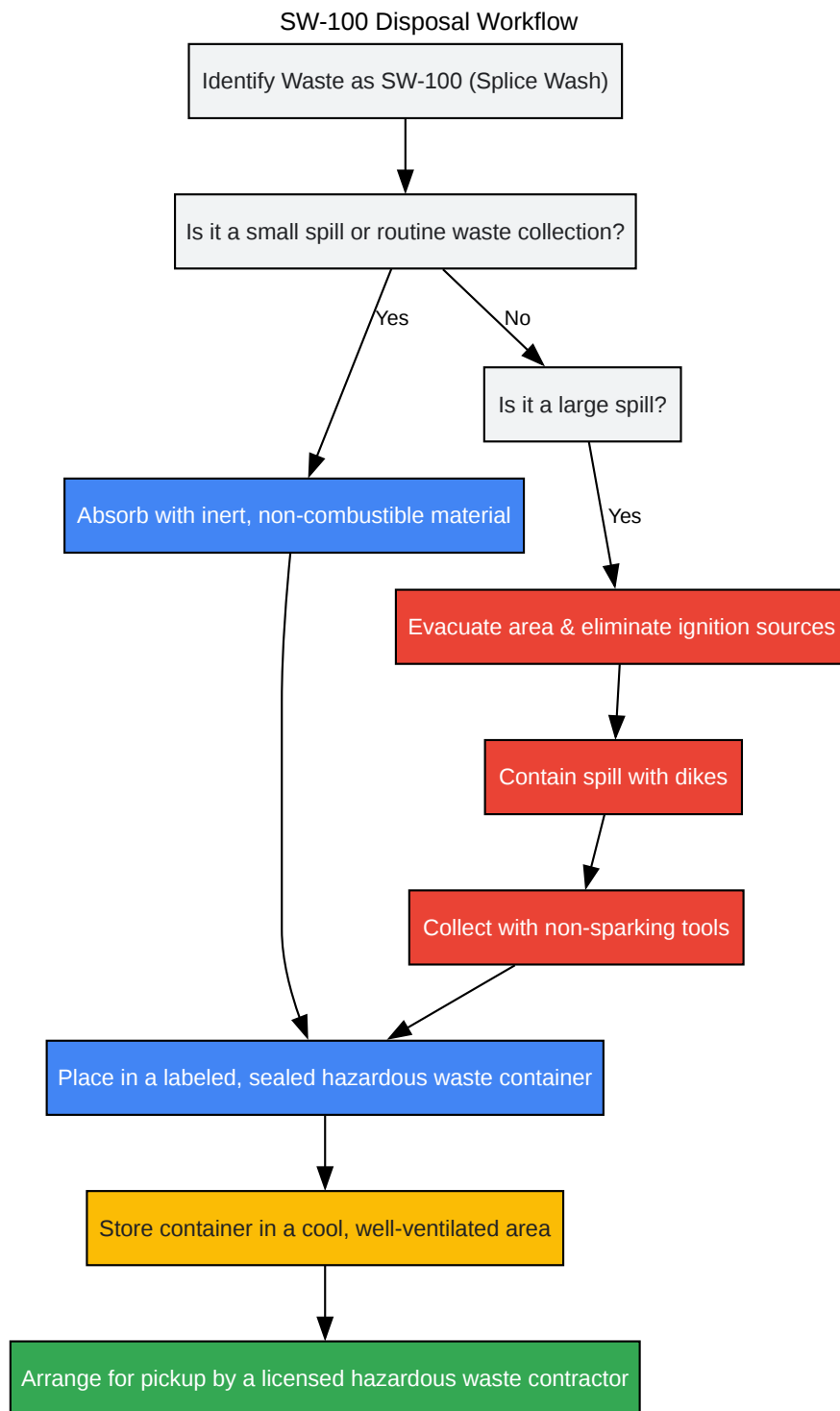
Disposal Procedure:

- Waste Collection:

- Designate a specific, clearly labeled, and sealed container for **SW-100** waste. The container must be compatible with flammable liquids.
- Do not mix **SW-100** waste with other chemical waste streams unless compatibility has been confirmed.
- Handling Spills:
  - Small Spills: Absorb the spill with an inert, non-combustible material such as sand, earth, or vermiculite.[4] Place the absorbed material into a sealed container for disposal.
  - Large Spills: Immediately evacuate the area and eliminate all ignition sources.[4] If it can be done without risk, stop the flow of the material. Contain the spill using dikes of inert material. Use a non-sparking tool to collect the absorbed material for disposal.[4]
- Container Management:
  - Keep the waste container tightly closed when not in use and store it in a cool, dry, well-ventilated area away from heat, sparks, and open flames.[2]
  - Ensure the waste container is properly grounded to prevent the buildup of static electricity.[1]
- Final Disposal:
  - All **SW-100** waste, including contaminated absorbent materials, must be disposed of as hazardous waste.
  - Arrange for collection by a licensed hazardous waste disposal contractor. Do not attempt to dispose of **SW-100** down the drain or in regular trash.[4]
  - Follow all local, state, and federal regulations regarding hazardous waste disposal.

## Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **SW-100**.



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Caption: Logical steps for the safe disposal of **SW-100** waste.

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- To cite this document: BenchChem. [Proper Disposal of SW-100: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b611082#sw-100-proper-disposal-procedures\]](https://www.benchchem.com/product/b611082#sw-100-proper-disposal-procedures)

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